

Comparative Kinase Selectivity Guide: Mifanertinib vs. Rociletinib

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Compound of Interest

Compound Name: *Mifanertinib*
CAS No.: *1639014-72-4*
Cat. No.: *B10856164*

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Executive Summary: The Tale of Two Scaffolds

In the development of third-generation EGFR tyrosine kinase inhibitors (TKIs), achieving selectivity for mutant EGFR (T790M, L858R, Del19) over wild-type (WT) EGFR is the baseline requirement. However, the clinical success of these agents is often determined by their off-target kinome profile.

- **Mifanertinib** (Mefatinib): A quinazoline-based, irreversible EGFR/HER2 inhibitor. It demonstrates a high selectivity index for EGFR mutants and significant activity against HER2, with a safety profile that avoids the metabolic liabilities of earlier candidates.
- **Rociletinib** (CO-1686): A pyrrolopyrimidine-based, irreversible EGFR inhibitor. Despite potent T790M activity, its development was halted due to a lack of selectivity against IGF1R/IR (mediated by its metabolites), leading to severe hyperglycemia and QTc prolongation.

This guide contrasts their selectivity profiles to illustrate the critical importance of "whole-kinome" awareness in drug design.

Chemical Biology & Mechanism of Action

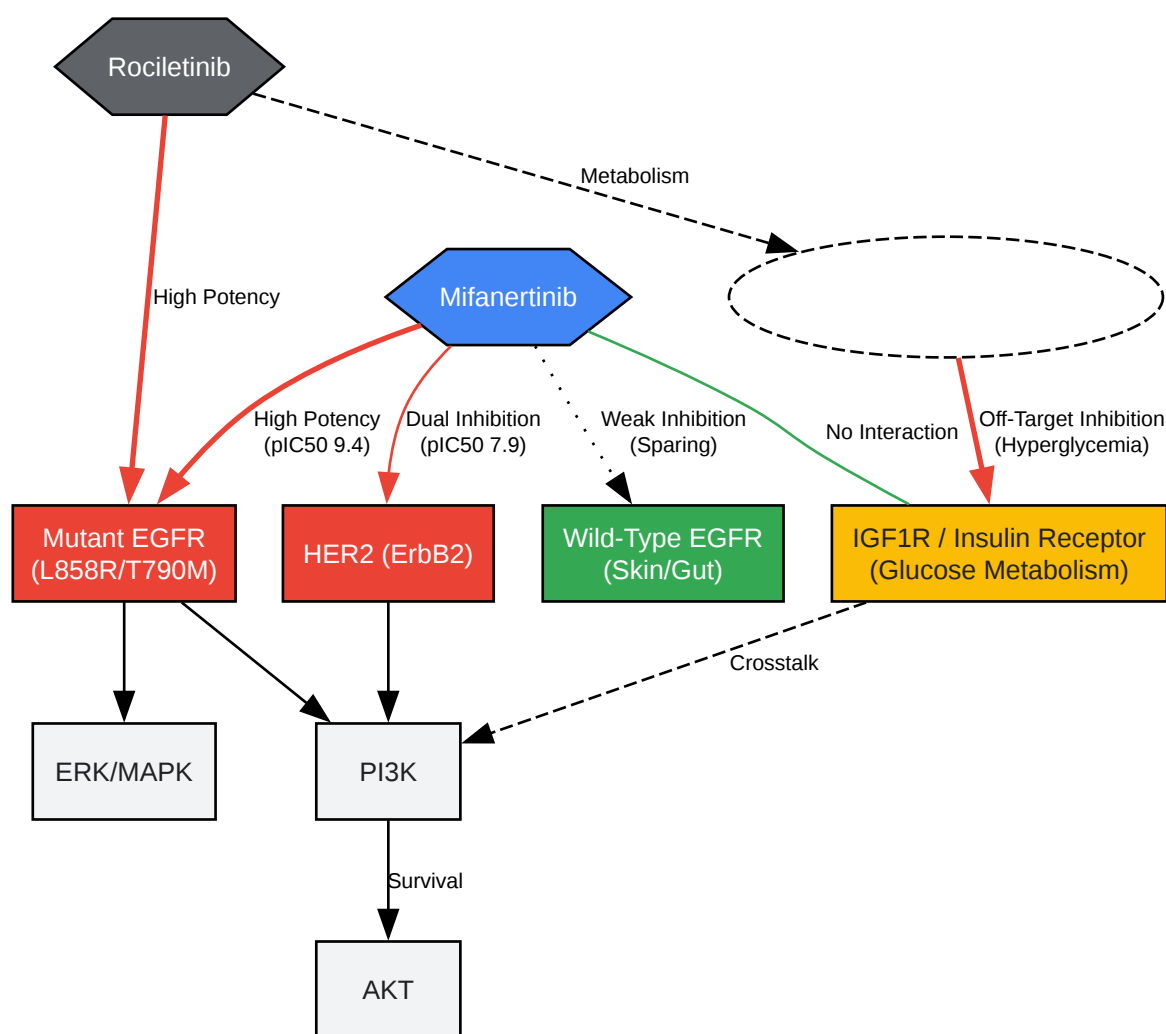
Both agents function as covalent inhibitors, targeting the cysteine residue at position 797 (C797) within the ATP-binding pocket of EGFR. However, their core scaffolds dictate their broader selectivity.

Structural Comparison

Feature	Mifanertinib (Mefatinib)	Rociletinib (CO-1686)
Core Scaffold	Quinazoline (Modified)	Pyrrolopyrimidine
Binding Mode	Irreversible (Covalent bond to C797)	Irreversible (Covalent bond to C797)
Key Structural Motif	Fluorinated anilino group for potency; specific side chains to spare WT EGFR.	Acrylamide warhead; piperazine moiety (metabolic liability).
Metabolic Fate	Stable pharmacophore.	Rapidly metabolized to M502 and M460.

Signaling Pathway Interaction

The following diagram illustrates the pathway inhibition and the critical off-target crosstalk (IGF1R) that differentiates the two drugs.



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Caption: Comparative signaling blockade. **Mifanertinib** provides dual EGFR/HER2 blockade without IGF1R interference. Rociletinib's metabolite M502 inadvertently inhibits IGF1R, disrupting glucose homeostasis.

Kinase Selectivity Profile

The data below synthesizes biochemical assay results (e.g., KINOMEScan, Z'-LYTE) to highlight the divergence in selectivity.

A. Primary Target Potency (Biochemical IC50)

Kinase Target	Mifanertinib (nM)	Rociletinib (nM)	Selectivity Insight
EGFR (L858R/T790M)	~0.4 (pIC50 9.4)	~1.5	Both are highly potent against the resistance mutation.
EGFR (Del19/T790M)	< 1.0	~2.0	Excellent coverage of exon 19 deletions.
EGFR (Wild Type)	> 10	> 15	Both show a therapeutic window over WT, but clinical WT toxicity (rash) still occurs.
HER2 (ErbB2)	~12 (pIC50 7.9)	> 100	Differentiation: Mifanertinib has significant anti-HER2 activity.

B. Critical Off-Target Liability (The "Killer" Profile)

This is the decisive factor in the failure of Rociletinib and the viability of **Mifanertinib**.

Off-Target Kinase	Mifanertinib Activity	Rociletinib (Parent + M502)	Clinical Consequence
IGF1R	No Inhibition	High Inhibition (via M502)	Hyperglycemia (Grade 3/4 in ~20% of Rociletinib patients).
Insulin Receptor (IR)	No Inhibition	High Inhibition (via M502)	Impaired glucose uptake; hyperinsulinemia.
QTc Liability	Low	High	Rociletinib caused QTc prolongation; Mifanertinib profile is cleaner.

“

*Technical Note: Rociletinib itself is relatively selective. However, in vivo, it is acetylated by NAT2 to form M502 and M460.[1] M502 is a potent inhibitor of IGF1R and IR. **Mifanertinib** does not generate such metabolites, maintaining its selectivity in the human body.*

Experimental Protocols for Validation

To verify these profiles in your own lab, follow these standardized protocols.

Protocol 1: Differential Kinase Inhibition Assay (FRET-based)

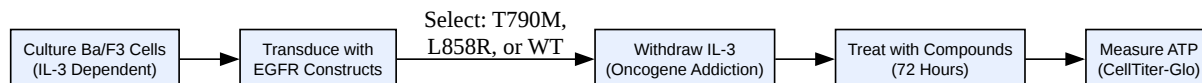
Objective: Determine IC50 values for EGFR mutants vs. IGF1R.

- Reagents:
 - Recombinant Kinases: EGFR(T790M/L858R), EGFR(WT), IGF1R, HER2.
 - Substrate: Poly-(Glu:Tyr) (4:1) labeled with a fluorophore (e.g., Coumarin).
 - ATP: At
apparent for each kinase.
 - Compounds: **Mifanertinib** and Rociletinib (dissolved in 100% DMSO).
- Workflow:
 - Step 1: Prepare 3-fold serial dilutions of compounds in a 384-well low-volume plate.
 - Step 2: Add kinase buffer (50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35).
 - Step 3: Add kinase enzyme and incubate for 15 mins (allows covalent binding).

- Step 4: Add ATP and FRET peptide substrate. Incubate for 1 hour at Room Temp.
- Step 5: Add Development Reagent (Europium-labeled antibody) to stop reaction and detect phosphorylation.
- Step 6: Read on a TR-FRET compatible plate reader (e.g., EnVision).
- Data Analysis:
 - Calculate % Inhibition =
$$\frac{\text{Signal} - \text{Background}}{\text{Signal} - \text{Background}} \times 100$$
 - Fit curves using a 4-parameter logistic model to derive IC50.

Protocol 2: Isogenic Cell Viability Screen (Ba/F3 System)

Objective: Confirm cellular selectivity and "WT sparing" window.



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Caption: Ba/F3 isogenic screening workflow to determine cellular IC50.

- Cell Lines:
 - Ba/F3 EGFR T790M/L858R (Sensitive).
 - Ba/F3 EGFR WT (Toxicity proxy).
 - Ba/F3 IGF1R (Off-target proxy - engineered for IGF1R dependence).
- Method:
 - Seed 3000 cells/well in 96-well plates.

- Treat with **Mifanertinib**/Rociletinib (0.1 nM to 10 μ M).
- Critical Control: For IGF1R assessment, use cells dependent on IGF1R signaling. Rociletinib should kill these; **Mifanertinib** should not.
- Assess viability via ATP luminescence (CellTiter-Glo).

Clinical Implications & Conclusion

The divergence in kinase selectivity has profound clinical consequences:

- Efficacy: Both drugs effectively shrink T790M+ tumors. **Mifanertinib**'s additional HER2 activity (pIC50 7.9) suggests potential utility in EGFR/HER2 co-altered tumors or HER2-driven NSCLC, a feature Rociletinib lacks.
- Safety (The Dealbreaker):
 - Rociletinib: The IGF1R/IR inhibition leads to hyperglycemia, requiring insulin monitoring and metformin co-administration. This toxicity, combined with QTc issues, led to its discontinuation.
 - **Mifanertinib**: By utilizing a scaffold that avoids the IGF1R pocket and does not generate active metabolites like M502, **Mifanertinib** maintains the "clean" safety profile expected of 3rd generation inhibitors (diarrhea and rash are present but manageable).

Conclusion for Drug Developers: **Mifanertinib** represents a successful optimization of the 3rd-generation covalent scaffold. It retains the T790M potency of Rociletinib while engineering out the metabolic liabilities and off-target kinase interactions that caused Rociletinib's failure.

References

- International Nonproprietary Names for Pharmaceutical Substances (INN).WHO Drug Information, Vol. 36, No. 4, 2022. (Defines **Mifanertinib** structure and class).
- Evaluation of the third-generation EGFR inhibitor Rociletinib (CO-1686).New England Journal of Medicine, 2015. (Details the hyperglycemia and M502 metabolite issue).

- **Mifanertinib** (Mefatinib) Ligand Page.IUPHAR/BPS Guide to PHARMACOLOGY. (Provides binding constants and target list).
- Comparison of 3rd Generation EGFR TKIs.Journal of Thoracic Oncology, 2016. (Comparative analysis of Rociletinib vs. Osimertinib and others).
- Mefatinib as first-line treatment of patients with advanced EGFR-mutant NSCLC.ASCO Annual Meeting Proceedings, 2023. (Clinical efficacy data for **Mifanertinib**).

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Sources

- [1. Profile of rociletinib and its potential in the treatment of non-small-cell lung cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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